

Essential Safety and Handling Guide for Palatinose (Isomaltulose)

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Compound of Interest

Compound Name: Palatinose

Cat. No.: B3434673

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This guide provides crucial safety, handling, and disposal information for **Palatinose**, also known as Isomaltulose, tailored for laboratory and research professionals. While **Palatinose** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to ensure a safe working environment.[1][2][3]

Hazard Identification and Classification

Palatinose is generally considered a non-hazardous substance.[1][2][3] However, as a fine powder, it may cause mild mechanical irritation to the eyes, skin, and respiratory tract.[4] The primary physical hazard associated with **Palatinose**, like many organic powders, is the potential for dust explosion if fine dust is dispersed in the air in sufficient concentrations near an ignition source.[3]

Key Safety Considerations:

- **Toxicological:** The toxicological properties have not been fully investigated, but it is not classified for acute toxicity, skin/eye irritation, or as a sensitizer.[1][4]
- **Incompatibilities:** Avoid contact with strong oxidizing agents, as this may cause a violent reaction.[1][4]
- **Hazardous Decomposition:** When heated to decomposition, it may produce carbon monoxide and carbon dioxide.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safe handling of **Palatinose** in a laboratory setting.

Protection Type	Equipment Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.[1][4]	To prevent eye irritation from airborne particles.[4]
Hand Protection	Chemical-resistant gloves (tested according to EN 374). [1][5]	To prevent skin contact and potential mild irritation.[4]
Body Protection	Standard laboratory coat or a chemical apron.[4]	To protect clothing and skin from dust.
Respiratory Protection	A NIOSH/MSHA-approved air-purifying dust or mist respirator (e.g., N95) or European Standard EN 149 is necessary when dust formation is likely.[1][4]	To prevent inhalation of dust and potential respiratory tract irritation.[3][4]

Operational and Disposal Plans

Handling and Storage Procedures:

- Handling:
 - Use in a well-ventilated area.
 - Avoid breathing dust, vapor, mist, or gas.[3][4]
 - Prevent contact with skin and eyes.[4]
 - Take precautions against dust explosion by minimizing dust generation and accumulation. [3]

- Keep away from heat, sparks, and open flames.[\[3\]](#)[\[6\]](#)
- Storage:
 - Store in a cool, dry place.[\[4\]](#)
 - Keep containers tightly closed to prevent moisture absorption and contamination.[\[4\]](#)

Spill Response and Disposal:

- Spill Containment:
 - Ensure adequate ventilation.[\[6\]](#)
 - Avoid generating dust during cleanup.
 - Use a vacuum or sweep up the spilled material.[\[4\]](#)
- Disposal:
 - Place the collected material into a suitable, labeled container for disposal.[\[4\]](#)
 - Dispose of waste in accordance with all applicable local, state, and federal regulations. Although not classified as hazardous, it should not be released into the environment.[\[6\]](#)

First Aid Measures

While significant health effects are not anticipated, the following first aid measures should be taken in case of exposure.[\[1\]](#)

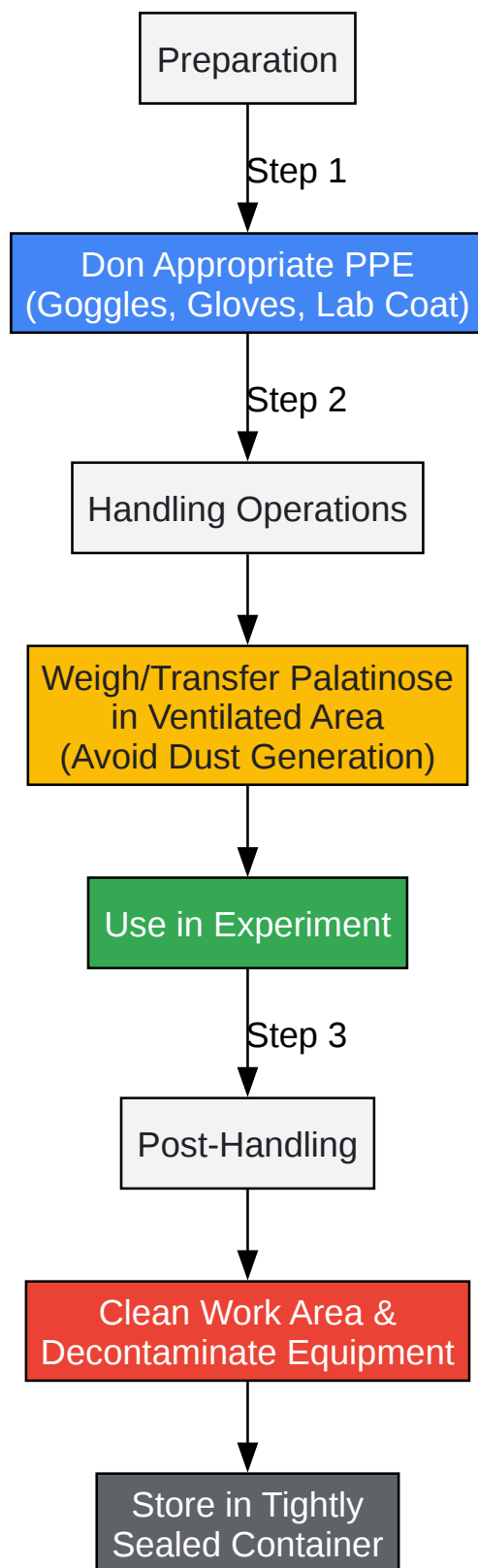
Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If symptoms like coughing or difficulty breathing occur, seek medical attention.[4]
Skin Contact	Wash the affected area with plenty of water.[3] If irritation develops or persists, seek medical aid.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] If eye irritation persists, consult a specialist.[3]
Ingestion	Rinse the mouth with water. If the person feels unwell, seek medical attention.[1]

Quantitative Data: Physical and Chemical Properties

Property	Value	Source
Synonyms	Isomaltulose, 6-O-alpha-D-Glucopyranosyl-D-fructofuranose	[4][5]
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ (Anhydrous) or C ₁₂ H ₂₂ O ₁₁ · H ₂ O (Hydrate)	[1][7]
Molecular Weight	~342.30 g/mol (Anhydrous), ~360.3 g/mol (Hydrate)	[1][7]
Appearance	White to pale yellow crystalline powder or solid	[4][8]
Melting Point	118 - 127 °C	[5][9]
Solubility	Soluble in water	

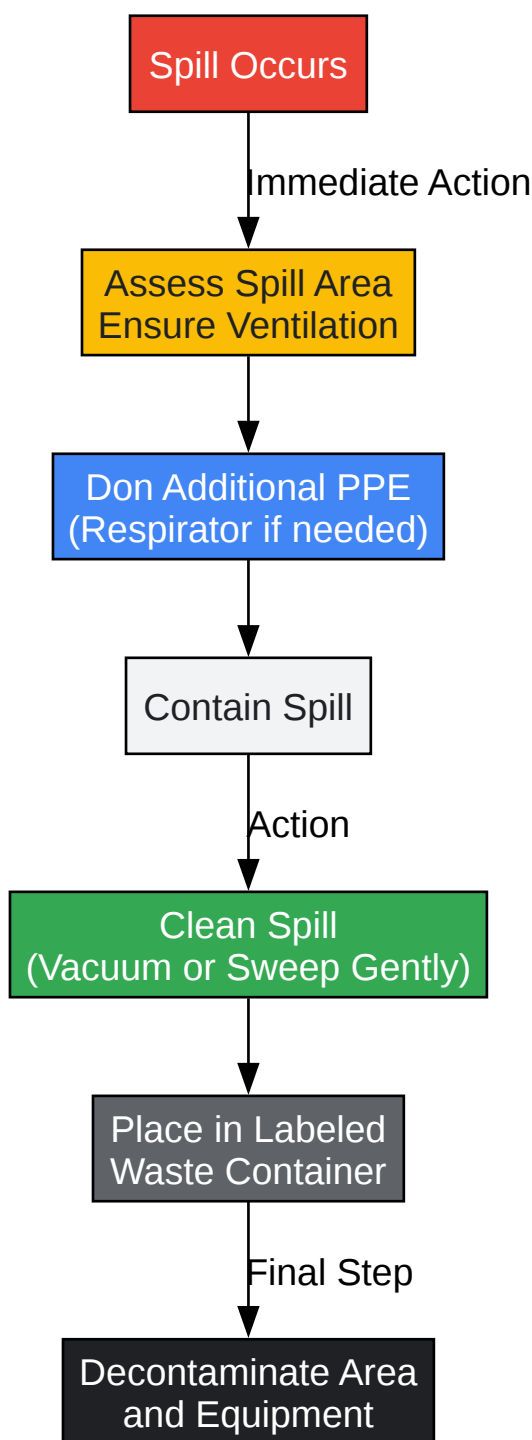
Visual Workflow Guides

The following diagrams illustrate the standard procedures for handling **Palatinose** and responding to a spill.



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Caption: Standard operational workflow for handling **Palatinose**.



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Caption: Procedural workflow for responding to a **Palatinose** spill.

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